

Revolutionizing Metabolic Research: A Multi-Tracer Approach with L-Alanine-1-¹³C,¹⁵N

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Compound of Interest

Compound Name: L-Alanine-1-¹³C,¹⁵N

Cat. No.: B12062408

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Application Note

The study of cellular metabolism, a cornerstone of biological and pharmaceutical research, is undergoing a significant transformation. The use of stable isotope tracers, particularly doubly-labeled compounds like **L-Alanine-1-¹³C,¹⁵N**, in combination with other tracers, offers an unprecedented view into the intricate network of metabolic pathways. This multi-tracer approach allows for the simultaneous tracking of carbon and nitrogen atoms, providing a dynamic and quantitative understanding of cellular bioenergetics, biosynthesis, and metabolic reprogramming in health and disease.^{[1][2]}

L-Alanine is a pivotal non-essential amino acid at the crossroads of several key metabolic pathways, including glycolysis, the tricarboxylic acid (TCA) cycle, and gluconeogenesis.^{[1][3][4]} Its dual labeling with ¹³C at the carboxyl carbon and ¹⁵N at the amino group enables researchers to trace the fate of both its carbon skeleton and its nitrogenous component. When combined with other stable isotope-labeled substrates, such as [U-¹³C]-glucose or [¹⁵N]-glutamine, a more comprehensive and systems-level analysis of metabolic fluxes can be achieved. This strategy is invaluable for identifying metabolic bottlenecks, discovering novel drug targets, and understanding the mechanism of action of therapeutic agents.

Key Applications:

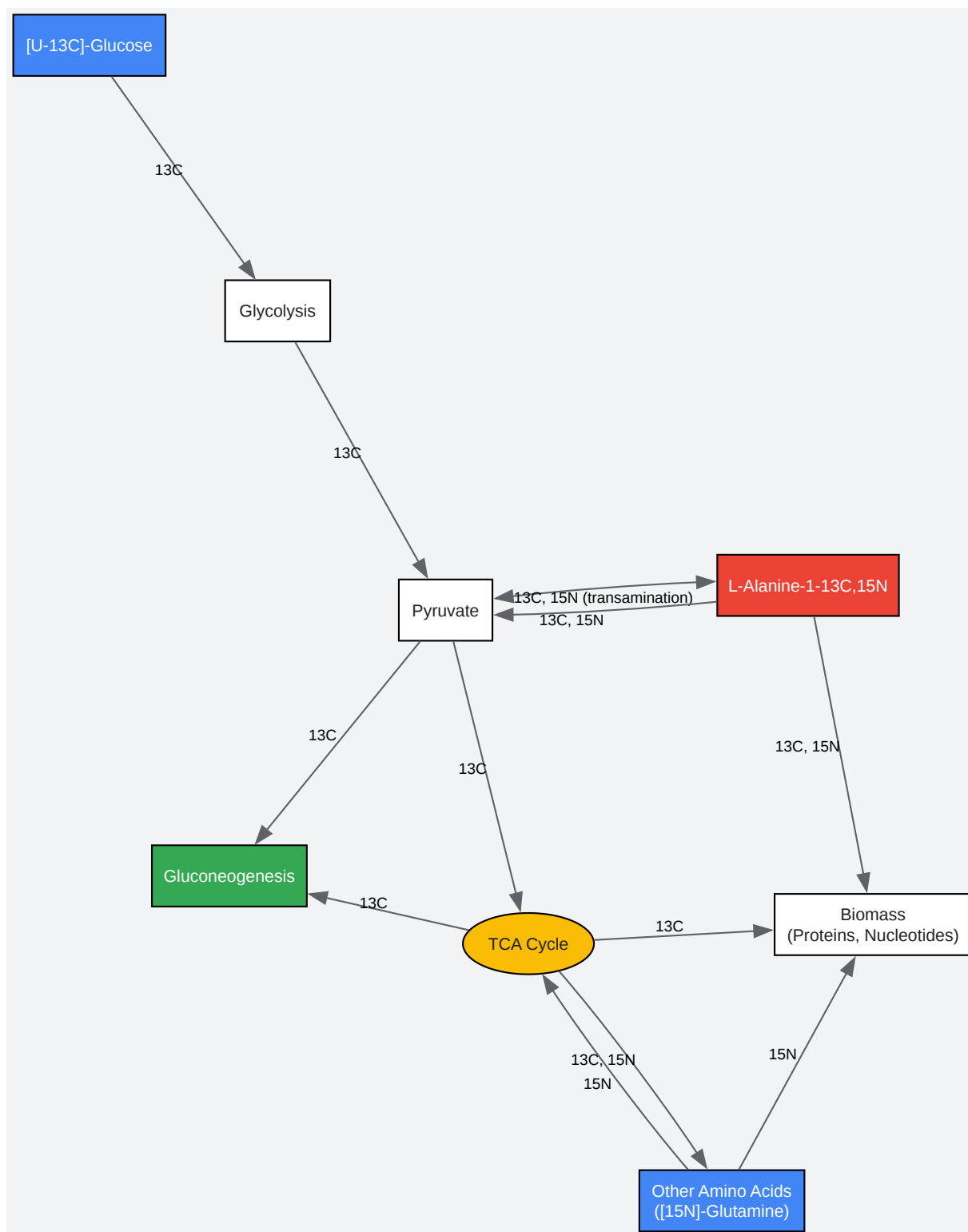
- **Dissecting Gluconeogenesis:** Quantifying the contribution of amino acids to hepatic and renal glucose production is crucial in understanding metabolic disorders like diabetes. By

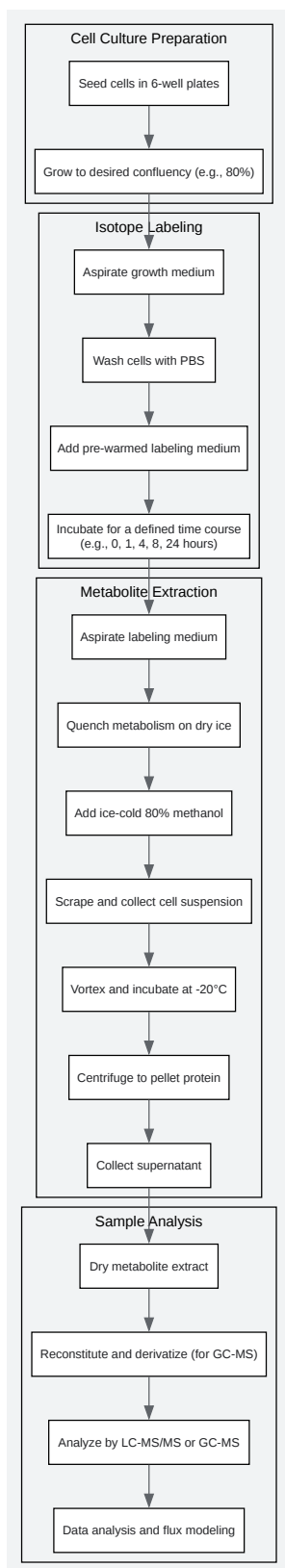
using L-Alanine-1- ^{13}C , ^{15}N alongside a ^{13}C -labeled glucose tracer, researchers can precisely measure the flux of alanine carbon to glucose.

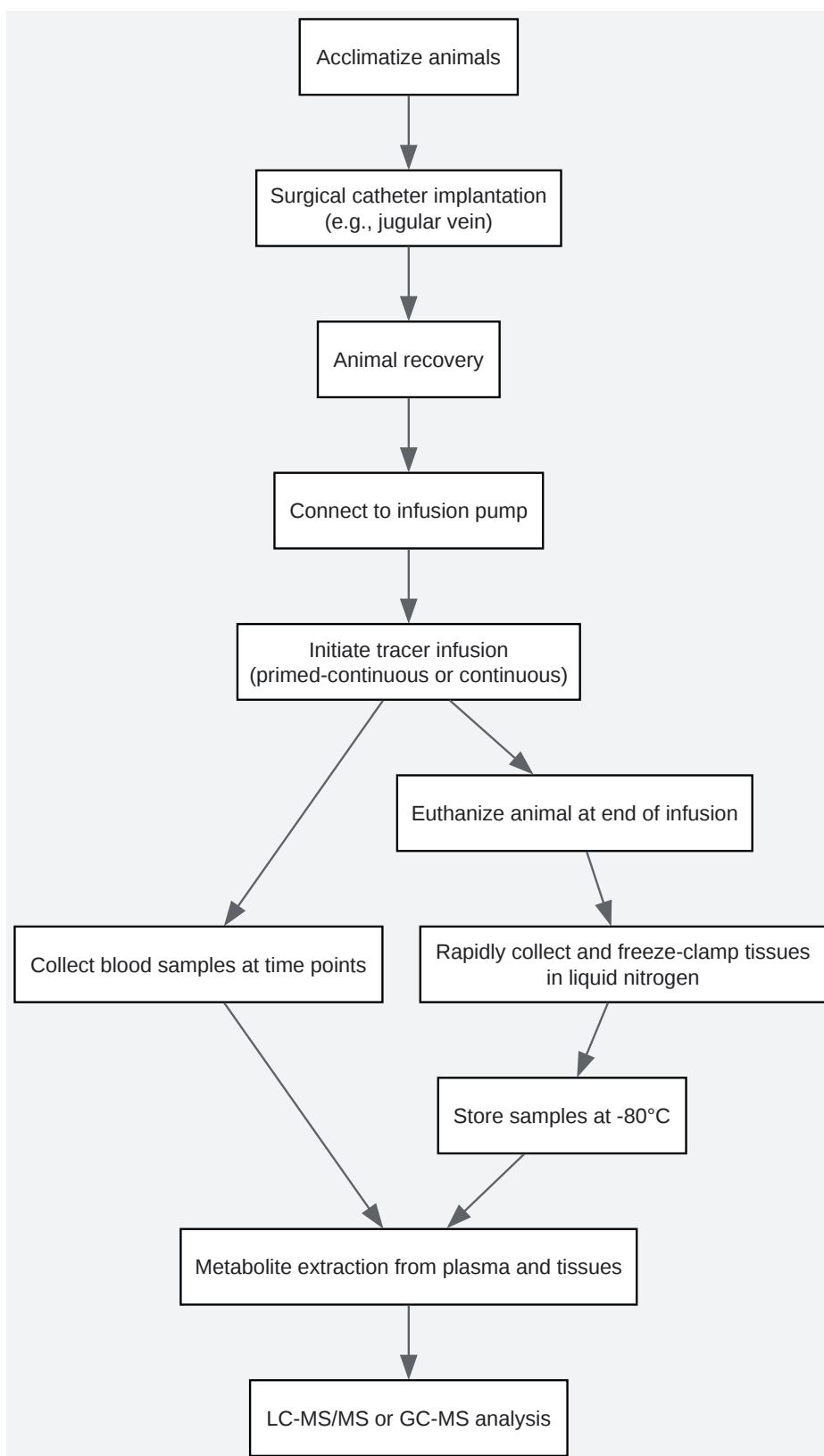
- **Interrogating the TCA Cycle:** Alanine is readily converted to pyruvate, a primary fuel for the TCA cycle. Tracing the incorporation of ^{13}C and ^{15}N from L-Alanine into TCA cycle intermediates and related amino acids provides deep insights into anaplerotic and cataplerotic fluxes.
- **Mapping Amino Acid Metabolism:** The ^{15}N label allows for the tracking of nitrogen through transamination reactions, offering a detailed picture of amino acid biosynthesis and degradation pathways. Combining this with other ^{15}N -labeled amino acids can reveal the interconnectedness of amino acid metabolism.
- **Drug Development:** Understanding how a drug candidate alters cellular metabolism is a critical aspect of preclinical and clinical development. Multi-tracer analysis can reveal on-target and off-target metabolic effects, aiding in the optimization of drug efficacy and safety.

Visualizing Metabolic Interconnections

The following diagram illustrates the central role of L-Alanine in metabolism and how its dual labels can be traced through interconnected pathways.







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